

An In-depth Technical Guide to the Fundamental Properties of 2-Heptenoic Acid

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Compound of Interest

Compound Name: **2-Heptenoic acid**

Cat. No.: **B100374**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Heptenoic acid, an unsaturated fatty acid, is a molecule of significant interest across various scientific disciplines, including chemical synthesis, flavor and fragrance development, and biochemical research.^{[1][2][3]} Its α,β -unsaturated carboxylic acid structure imparts unique reactivity, making it a valuable intermediate in the synthesis of more complex organic compounds, including pharmaceuticals and agrochemicals.^{[1][2]} This technical guide provides a comprehensive overview of the fundamental properties of **2-heptenoic acid**, detailed experimental protocols for their determination, and an exploration of a relevant biological signaling pathway.

Core Physicochemical Properties

The fundamental physical and chemical properties of **2-heptenoic acid** are summarized in the tables below. These properties are crucial for its handling, application in synthetic protocols, and understanding its biological interactions.

Table 1: General and Physical Properties of 2-Heptenoic Acid

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₂	[4]
Molecular Weight	128.17 g/mol	[4]
Appearance	Colorless liquid	[4]
Odor	Disagreeable, rancid aroma	[4]
Boiling Point	224.0 to 228.0 °C at 760 mmHg	[4]
Density	0.968-0.978 g/cm ³	[4]
Refractive Index	1.447-1.457	[4]
Solubility	Soluble in oils	[4]
pKa	4.79±0.10 (Predicted)	

Table 2: Identification and Spectral Data of 2-Heptenoic Acid

Identifier/Spectrum	Value/Type	Source(s)
CAS Number	18999-28-5	[4]
IUPAC Name	(E)-hept-2-enoic acid	[4]
¹ H NMR Spectrum	Data available	
¹³ C NMR Spectrum	Data available	
Infrared (IR) Spectrum	Data available	
Mass Spectrum	Data available	

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **2-heptenoic acid**. These protocols are based on standard laboratory practices and can be adapted based on available instrumentation.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid

Procedure:

- A small amount of **2-heptenoic acid** is placed in the small test tube.
- The capillary tube is inverted (open end down) and placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing the heating liquid, ensuring the heat is distributed evenly by convection.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped when a continuous stream of bubbles is observed.

- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density

Density, the mass per unit volume, can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath

Procedure:

- The clean, dry pycnometer is weighed accurately.
- The pycnometer is filled with **2-heptenoic acid** and the stopper is inserted, ensuring any excess liquid is expelled through the capillary.
- The outside of the pycnometer is carefully dried and it is weighed again.
- The pycnometer is emptied, cleaned, and filled with distilled water of a known temperature and density, and weighed again.
- The density of **2-heptenoic acid** is calculated using the following formula: Density of liquid = $(\text{mass of liquid} / \text{mass of water}) \times \text{density of water}$

Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is a characteristic property and can be determined using an Abbe refractometer.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index.
- The prism surfaces of the refractometer are cleaned with a suitable solvent and dried with soft tissue.
- A few drops of **2-heptenoic acid** are placed on the lower prism using a dropper.
- The prisms are closed and the instrument is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is switched on and the eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

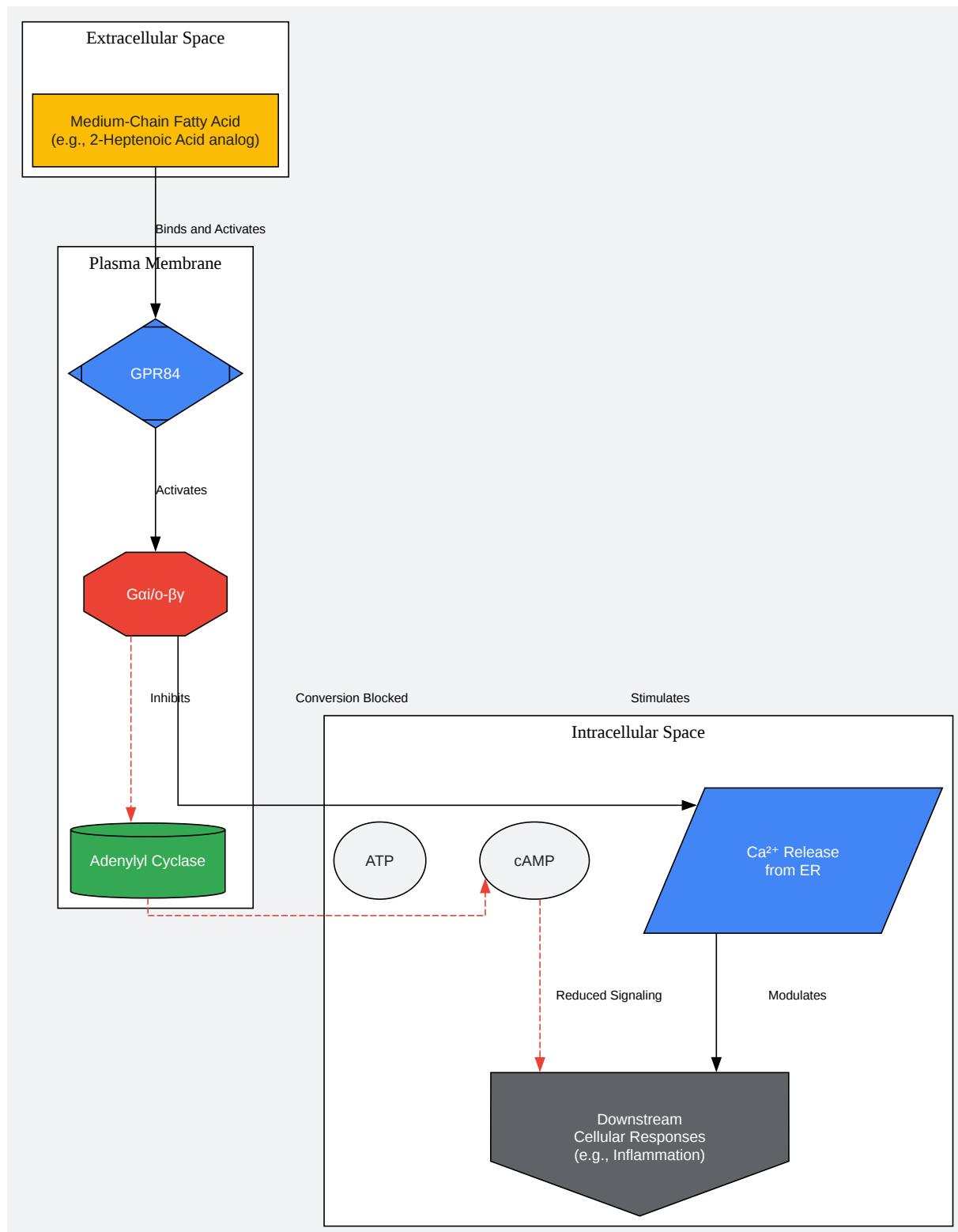
Biological Activity and Signaling Pathway

While **2-heptenoic acid** is primarily recognized for its applications in the chemical and fragrance industries, as a medium-chain fatty acid (MCFA), it is pertinent to consider its potential biological roles. MCFAs are known to act as signaling molecules, notably through the activation of G protein-coupled receptors (GPCRs). One such receptor is GPR84, which is activated by MCFAs with carbon chain lengths of 9-14.^[5] Although **2-heptenoic acid** has a 7-carbon chain, the GPR84 signaling pathway serves as a relevant model for understanding how MCFAs can initiate cellular responses.

Activation of GPR84, which is coupled to a pertussis toxin-sensitive G_{ai/o} protein, can lead to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.^[5] Furthermore, GPR84 activation can stimulate calcium mobilization within the cell.^[5] This

pathway is of interest to drug development professionals as GPR84 is predominantly expressed in immune cells and has been implicated in inflammatory responses.[5][6]

Below is a diagram illustrating the GPR84 signaling pathway.

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Caption: GPR84 Signaling Pathway Activated by Medium-Chain Fatty Acids.

Conclusion

This technical guide provides a foundational understanding of **2-heptenoic acid** for researchers and professionals in drug development. The summarized physicochemical data, detailed experimental protocols, and the illustrative signaling pathway offer a comprehensive resource for the effective utilization and further investigation of this versatile molecule. The presented GPR84 signaling pathway, while a model, highlights a potential avenue for exploring the biological activities of **2-heptenoic acid** and similar fatty acids in the context of immune modulation and other cellular processes.

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